

Ethyl 2-methylbutanoate-d9: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Ethyl 2-methylbutanoate-d9

Cat. No.: B15556850

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Introduction

Ethyl 2-methylbutanoate-d9 is a deuterated stable isotope-labeled analog of ethyl 2-methylbutanoate, a common ester found in many fruits and fermented beverages that contributes to their characteristic fruity aroma. Due to its chemical and physical similarity to the unlabeled compound, **Ethyl 2-methylbutanoate-d9** serves as an ideal internal standard for quantitative analysis by mass spectrometry. This technical guide provides researchers, scientists, and drug development professionals with essential information regarding its properties, a detailed experimental protocol for its use in a common application, and a visual representation of the analytical workflow.

Core Data and Properties

The fundamental properties of **Ethyl 2-methylbutanoate-d9** are summarized in the table below, providing a quick reference for laboratory use.

Property	Value
CAS Number	2708286-78-4
Molecular Formula	C ₇ H ₅ D ₉ O ₂
Molecular Weight	139.24 g/mol
Synonyms	Ethyl (±)-2-Methylbutyrate-d ₉ , 2-Methylbutanoic-d ₉ acid ethyl ester
Appearance	Typically a neat liquid
Purity	Commonly available with high isotopic enrichment (e.g., 99 atom % D) and chemical purity (≥98%)

Application: Quantification of Ethyl 2-methylbutanoate in Wine using HS-SPME-GC-MS

The primary application of **Ethyl 2-methylbutanoate-d₉** is as an internal standard in quantitative analytical methods, particularly for the analysis of its non-deuterated counterpart in complex matrices such as food and beverages. The use of a deuterated internal standard is crucial for accurate quantification as it compensates for variations in sample preparation, injection volume, and ionization efficiency in the mass spectrometer.

Experimental Protocol: Quantification of Ethyl 2-methylbutanoate in a Wine Sample

This protocol outlines the use of **Ethyl 2-methylbutanoate-d₉** as an internal standard for the quantification of ethyl 2-methylbutanoate in a wine sample using Headspace Solid-Phase Microextraction (HS-SPME) coupled with Gas Chromatography-Mass Spectrometry (GC-MS).

1. Materials and Reagents:

- Analyte Standard: Ethyl 2-methylbutanoate (CAS No. 7452-79-1)
- Internal Standard: **Ethyl 2-methylbutanoate-d₉** (CAS No. 2708286-78-4)

- Solvent: Ethanol (ACS grade or higher)
- Matrix: Red or white wine sample
- Reagents: Sodium chloride (NaCl)
- Consumables: 20 mL headspace vials with magnetic screw caps and PTFE/silicone septa, SPME fiber (e.g., Divinylbenzene/Carboxen/Polydimethylsiloxane - DVB/CAR/PDMS)

2. Preparation of Standard Solutions:

- Analyte Stock Solution (1000 µg/mL): Accurately weigh 100 mg of ethyl 2-methylbutanoate and dissolve in 100 mL of ethanol.
- Internal Standard Stock Solution (100 µg/mL): Accurately weigh 10 mg of **Ethyl 2-methylbutanoate-d9** and dissolve in 100 mL of ethanol.
- Calibration Standards: Prepare a series of calibration standards by spiking a model wine solution (or a wine sample with a known low concentration of the analyte) with appropriate volumes of the analyte stock solution to achieve a desired concentration range (e.g., 1-100 µg/L). Each calibration standard should be spiked with a constant concentration of the internal standard (e.g., 10 µg/L).

3. Sample Preparation:

- Pipette 5 mL of the wine sample into a 20 mL headspace vial.
- Add a precise amount of NaCl (e.g., 1.5 g) to the vial to increase the ionic strength and promote the release of volatile compounds into the headspace.
- Spike the sample with the internal standard solution to a final concentration of 10 µg/L.
- Immediately seal the vial with a magnetic screw cap.

4. HS-SPME Procedure:

- Place the vial in an autosampler with an incubation station.

- Incubate the sample at a controlled temperature (e.g., 40°C) for a specific time (e.g., 15 minutes) with agitation to allow for equilibration of the volatile compounds in the headspace.
- Expose the SPME fiber to the headspace of the vial for a defined extraction time (e.g., 30 minutes) at the same temperature.
- Retract the fiber and introduce it into the GC injector for thermal desorption.

5. GC-MS Analysis:

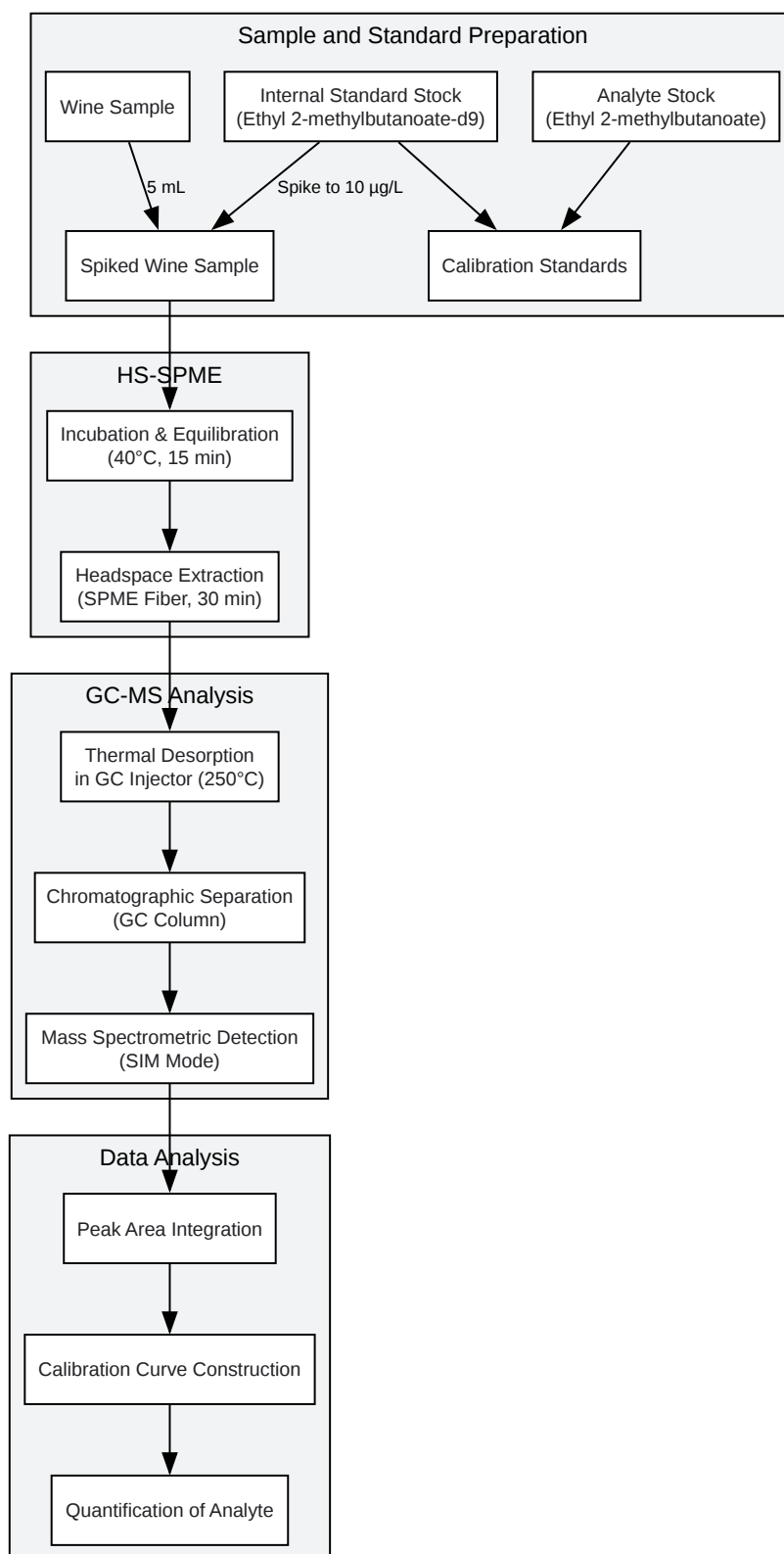
- Gas Chromatograph: Equipped with a capillary column suitable for volatile compound analysis (e.g., DB-WAX or equivalent).
- Injector: Operate in splitless mode at a temperature sufficient for efficient desorption (e.g., 250°C).
- Oven Temperature Program: A typical program would be:
 - Initial temperature: 40°C, hold for 2 minutes.
 - Ramp: Increase to 220°C at a rate of 5°C/minute.
 - Final hold: Hold at 220°C for 5 minutes.
- Carrier Gas: Helium at a constant flow rate.
- Mass Spectrometer: Operate in Electron Ionization (EI) mode.
- Data Acquisition: Use Selected Ion Monitoring (SIM) mode for enhanced sensitivity and selectivity.
 - Quantifier ion for Ethyl 2-methylbutanoate: m/z 88
 - Qualifier ion(s) for Ethyl 2-methylbutanoate: m/z 57, 102
 - Quantifier ion for **Ethyl 2-methylbutanoate-d9**: m/z 97
 - Qualifier ion(s) for **Ethyl 2-methylbutanoate-d9**: m/z 60, 111

6. Data Analysis:

- Integrate the peak areas of the quantifier ions for both the analyte and the internal standard.
- Calculate the response ratio (Analyte Peak Area / Internal Standard Peak Area) for each calibration standard and the wine sample.
- Construct a calibration curve by plotting the response ratio against the concentration of the analyte in the calibration standards.
- Determine the concentration of ethyl 2-methylbutanoate in the wine sample by interpolating its response ratio on the calibration curve.

Workflow and Pathway Visualizations

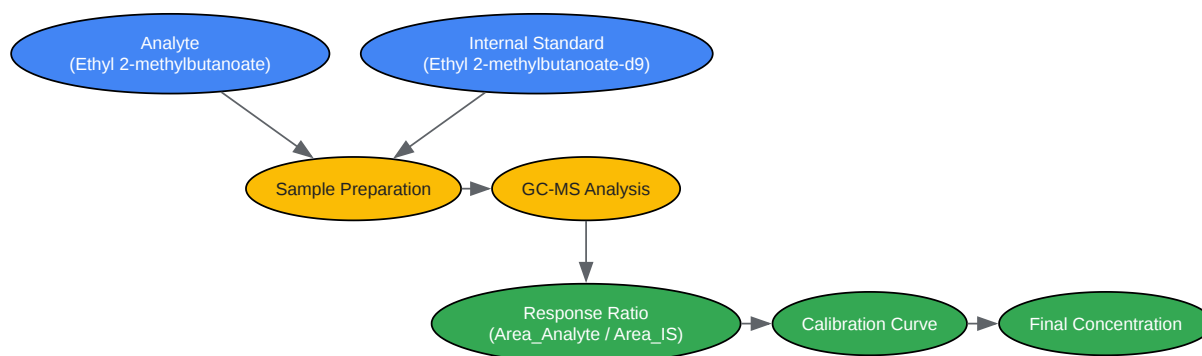
The following diagrams illustrate the experimental workflow for the quantification of ethyl 2-methylbutanoate in a wine sample using its deuterated internal standard.



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Caption: Experimental workflow for the quantification of ethyl 2-methylbutanoate.

The logical relationship for using a deuterated internal standard in quantitative analysis is depicted in the following diagram.



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Caption: Logic of using a deuterated internal standard for quantification.

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